

# Essential Safety and Operational Guide for Handling ML179 (SR-1309)

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## Compound of Interest

Compound Name: ML179

Cat. No.: B15561047

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal information for the experimental compound **ML179**, also known as SR-1309. As a trusted partner in your research, we aim to deliver value beyond the product itself by equipping you with the necessary information for safe and effective laboratory practices. The following procedural guidance is designed to directly address your operational questions and ensure the highest safety standards when working with **ML179**.

## Immediate Safety and Handling Precautions

While a comprehensive Safety Data Sheet (SDS) for **ML179** is not publicly available, a precautionary approach based on its known biological activity and general laboratory chemical safety standards is essential. **ML179** is a potent inverse agonist of the Liver Receptor Homolog-1 (LRH-1/NR5A2), a nuclear receptor involved in various physiological processes.<sup>[1]</sup> The toxicological properties of **ML179** have not been fully elucidated; therefore, it should be handled with care, assuming it is potentially hazardous.

Personal Protective Equipment (PPE):

Standard laboratory PPE is mandatory when handling **ML179** in solid or solution form. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: While not generally required for handling small quantities in a well-ventilated area, a respirator may be necessary if there is a risk of aerosolization or if handling larger quantities.

#### Engineering Controls:

- Work with **ML179** should be conducted in a well-ventilated laboratory.
- For procedures with a risk of generating dust or aerosols, a chemical fume hood is recommended.

#### Hygiene Practices:

- Avoid inhalation, ingestion, and contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

## Logistical Information: Storage and Disposal

Proper storage and disposal are critical for maintaining the integrity of **ML179** and ensuring laboratory safety.

#### Storage:

- **ML179** is typically supplied as a crystalline solid or in a solution.
- Store in a tightly sealed, light-resistant container.
- For long-term storage, it is recommended to store the compound at -20°C or -80°C.

#### Disposal:

- Dispose of **ML179** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of down the drain or in regular trash.
- Consult your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

## Quantitative Data Summary

The following table summarizes the available quantitative data for **ML179** (SR-1309).

Property	Value	Source
Molecular Formula	C <sub>27</sub> H <sub>28</sub> N <sub>2</sub> O <sub>4</sub> S	MedChemExpress
Molecular Weight	476.59 g/mol	MedChemExpress
Purity	>98%	MedChemExpress
Appearance	A crystalline solid	MedChemExpress
Solubility	DMSO: ≥ 34 mg/mL	MedChemExpress
IC <sub>50</sub>	320 nM (for LRH-1/NR5A2)	MedChemExpress

Note: This data is based on information from chemical suppliers and may vary. Please refer to the certificate of analysis provided with your specific batch of **ML179**.

## Experimental Protocol: Inhibition of Cancer Cell Proliferation

The following is a representative protocol for an in vitro experiment using **ML179** to assess its effect on the proliferation of breast cancer cells, where it has shown anti-proliferative activity.

Objective: To determine the effect of **ML179** on the viability of MDA-MB-231 breast cancer cells.

Materials:

- **ML179** (SR-1309)
- MDA-MB-231 breast cancer cell line
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Trypsin-EDTA
- Phosphate-Buffered Saline (PBS)
- Cell viability assay reagent (e.g., MTT, CellTiter-Glo®)
- 96-well cell culture plates
- CO<sub>2</sub> incubator (37°C, 5% CO<sub>2</sub>)
- Microplate reader

Procedure:

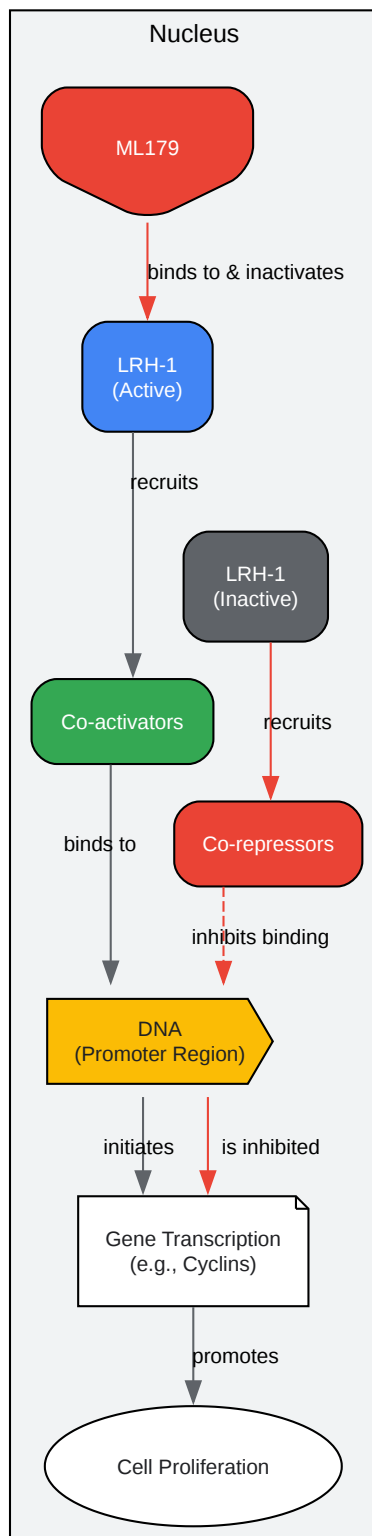
- Cell Culture: Culture MDA-MB-231 cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin in a 37°C, 5% CO<sub>2</sub> incubator.
- Cell Seeding:
  - Trypsinize and count the cells.
  - Seed the cells in a 96-well plate at a density of 5,000 cells per well in 100 µL of culture medium.
  - Incubate for 24 hours to allow for cell attachment.
- **ML179** Treatment:
  - Prepare a stock solution of **ML179** in DMSO.

- Prepare serial dilutions of **ML179** in culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 25, 50  $\mu$ M). Include a vehicle control (DMSO only).
- Remove the old medium from the wells and add 100  $\mu$ L of the medium containing the different concentrations of **ML179** or vehicle control.
- Incubation: Incubate the plate for 72 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- Cell Viability Assay:
  - After the incubation period, perform a cell viability assay according to the manufacturer's instructions. For an MTT assay:
    - Add 10  $\mu$ L of MTT reagent (5 mg/mL) to each well.
    - Incubate for 4 hours at 37°C.
    - Add 100  $\mu$ L of solubilization buffer to each well.
    - Incubate for 2 hours at room temperature in the dark.
- Data Analysis:
  - Measure the absorbance at the appropriate wavelength using a microplate reader.
  - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
  - Plot the results to determine the dose-dependent effect of **ML179** on cell proliferation.

## Signaling Pathway Diagram

**ML179** acts as an inverse agonist of the Liver Receptor Homolog-1 (LRH-1), a nuclear receptor that plays a role in gene transcription. In its active state, LRH-1 can promote the expression of genes involved in cell proliferation. As an inverse agonist, **ML179** binds to LRH-1 and promotes the recruitment of co-repressors, thereby inhibiting the transcription of these target genes.

## Mechanism of Action of ML179 on LRH-1 Signaling

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Caption: **ML179** inhibits LRH-1 mediated gene transcription.

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## References

- 1. Liver receptor homolog-1 (LRH-1): a potential therapeutic target for cancer - PMC [pmc.ncbi.nlm.nih.gov]
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